

Unidentified Compound: 5-Benzyl-6-methylthiouracil Lacks Chemical Registry

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Compound of Interest

Compound Name: 5-Benzyl-6-methylthiouracil

Cat. No.: B1331736

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An in-depth investigation to compile a technical guide on **5-Benzyl-6-methylthiouracil** has revealed that this specific chemical compound does not appear to be a registered substance with a corresponding CAS (Chemical Abstracts Service) number. Extensive searches for its chemical identifiers have been unsuccessful, preventing the acquisition of the detailed experimental and quantitative data required for a comprehensive whitepaper.

Initial database searches for "**5-Benzyl-6-methylthiouracil**" did not yield a unique CAS number or other standard chemical identifiers. Instead, the searches consistently returned information for two distinct, registered compounds: Benzylthiouracil and Methylthiouracil.

Benzylthiouracil is identified by the CAS number 6336-50-1.^{[1][2][3][4]} Its chemical structure and properties are well-documented in various chemical databases. Similarly, Methylthiouracil is a known compound with the CAS number 56-04-2.^{[5][6][7][8][9][10][11]}

The absence of a specific CAS number for "**5-Benzyl-6-methylthiouracil**" suggests that this particular combination and substitution pattern on the thiouracil core may not have been synthesized, registered, or reported in the public chemical literature. Without a confirmed chemical identity, it is not possible to retrieve associated data such as experimental protocols, signaling pathway involvement, or quantitative analytical results.

Therefore, the creation of an in-depth technical guide as requested is not feasible at this time. Further research would first require the synthesis and formal characterization of "**5-Benzyl-6-methylthiouracil**" to establish its existence and properties, which would then lead to the generation of the data necessary for a comprehensive report.

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